

# Essential Safety and Logistics for Handling Geranylacetone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Geranylacetone**

Cat. No.: **B162166**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Geranylacetone**, including detailed operational and disposal plans to foster a culture of safety and build trust in laboratory practices.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Geranylacetone** is the first step in safe handling. This data provides insight into its behavior under various conditions.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	194.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow oily liquid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Odor	Magnolia-like, fresh, floral-rosy, green, aldehydic nuances	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	~250 °C (482 °F)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	> 100 °C (> 212 °F)	<a href="#">[7]</a>
Density	~0.87 g/mL at 20°C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Does not mix well with water	<a href="#">[8]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

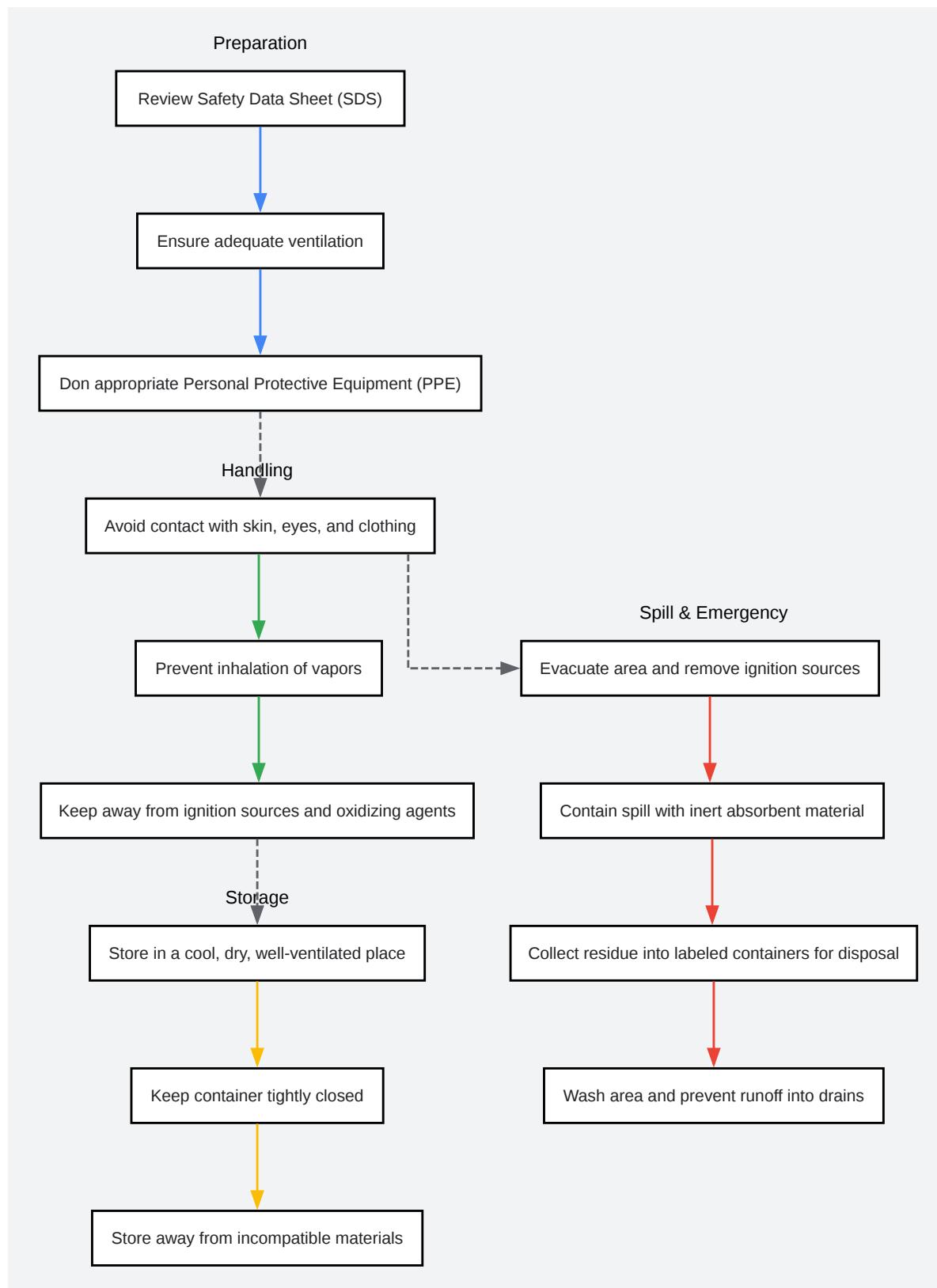
**Geranylacetone** is classified as a hazardous substance. Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.[\[6\]](#)[\[8\]](#)

Hazard	GHS Classification	Required PPE
Skin Irritation	Category 2	Chemical resistant gloves (e.g., PVC), impervious clothing, safety footwear. <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Eye Irritation	Category 2	Safety glasses with side-shields or chemical goggles. Contact lenses should not be worn. <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Aquatic Hazard	Long-term Hazard Category 2	Avoid release to the environment. <a href="#">[4]</a> <a href="#">[9]</a>

Note: Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[\[9\]](#)

## Safe Handling and Storage Workflow

The following diagram outlines the procedural steps for the safe handling and storage of **Geranylacetone**.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of **Geranylacetone**.**

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician if symptoms occur. <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ingestion	Rinse mouth with water and drink plenty of water afterwards. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>

## Accidental Release and Disposal Plan

Proper containment and disposal of **Geranylacetone** are critical to prevent environmental contamination and ensure a safe work environment.

Spill Containment:

- Minor Spills:
  - Ensure adequate ventilation and wear appropriate PPE.[\[8\]](#)[\[11\]](#)
  - Remove all sources of ignition.[\[4\]](#)[\[8\]](#)
  - Absorb the spill with inert material such as sand, earth, or vermiculite.[\[8\]](#)

- Collect the absorbed material and place it in a suitable, labeled container for waste disposal.[8]
- Clean the spill area thoroughly and prevent runoff into drains.[8]
- Major Spills:
  - Evacuate personnel from the area and move upwind.[8]
  - Alert emergency responders, providing the location and nature of the hazard.[8]
  - Contain the spill using sand, earth, or vermiculite and prevent it from entering drains or waterways.[8]
  - Collect recoverable product into labeled containers for recycling or disposal.[8]

#### Disposal:

All waste materials must be handled in accordance with local, state, and federal regulations.[8] It is recommended to dispose of **Geranylacetone** and its contaminated materials through a licensed waste disposal company. Do not allow the product to enter drains or sewage systems. [12] Containers should be punctured to prevent reuse and disposed of at an authorized landfill. [8]

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